

# 4-Cyclohexyl-2-methyl-2-butanol vs. other lily-of-the-valley fragrances

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## Compound of Interest

Compound Name: 4-Cyclohexyl-2-methyl-2-butanol

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A Comparative Analysis of **4-Cyclohexyl-2-methyl-2-butanol** and Other Synthetic Lily-of-the-Valley Fragrance Ingredients

For researchers, scientists, and professionals in drug development, the selection of fragrance ingredients extends beyond mere olfactory preference, touching upon aspects of performance, stability, and safety. This guide provides an objective comparison of **4-Cyclohexyl-2-methyl-2-butanol** (also known as Coranol) with other prominent synthetic lily-of-the-valley (muguet) fragrances, supported by available data and detailed experimental methodologies.

The natural fragrance of lily-of-the-valley is notoriously difficult to extract for commercial purposes, leading to the chemical synthesis of various aroma compounds that mimic its delicate, fresh, and green floral scent.<sup>[1][2][3]</sup> Among these, **4-Cyclohexyl-2-methyl-2-butanol** has emerged as a significant ingredient, valued for its unique scent profile and performance characteristics.<sup>[4][5][6]</sup> Other historically and commercially important muguet odorants include Lilial, Bourgeonal, and Hydroxycitronellal.

## Olfactory Profile Comparison

The olfactory character of these synthetic molecules, while all aiming to reproduce the essence of lily-of-the-valley, exhibits distinct nuances. **4-Cyclohexyl-2-methyl-2-butanol** is described as having a floral, rosy, and fresh scent with spicy notes of rosewood and coriander.<sup>[5][6][7][8]</sup> In contrast, Lilial possesses a more classic floral, green, and powdery muguet scent, while Bourgeonal is characterized by a fresh, watery, and aldehydic floral aroma.<sup>[9][10]</sup>

A critical parameter for fragrance performance is the odor detection threshold, which indicates the minimum concentration of a substance detectable by the human nose. Lower thresholds signify a more potent aroma.

Fragrance Compound	Chemical Name	CAS Number	Odor Detection Threshold (ng/L in air)
4-Cyclohexyl-2-methyl-2-butanol (Coranol)	4-Cyclohexyl-2-methylbutan-2-ol	83926-73-2	Data not available
Lilial	3-(4-tert-Butylphenyl)-2-methylpropanal	80-54-6	0.27[7][11]
Bourgeonal	3-(4-tert-Butylphenyl)propanal	18127-01-0	0.4[4]

## Performance Characteristics: Substantivity and Stability

Substantivity, or the longevity of a fragrance on a substrate, is a key performance indicator. **4-Cyclohexyl-2-methyl-2-butanol** is noted for being much longer-lasting than Linalool, a common fragrance ingredient, with a reported odor life of 18 hours on a smelling strip.[12]

Chemical stability is crucial for maintaining the intended scent profile in various product bases and under different environmental conditions. **4-Cyclohexyl-2-methyl-2-butanol** is described as a very stable building block in fragrance formulations.[12] In contrast, aldehydes like Lilial are known to be less stable over the long term and have a tendency to oxidize.[9]

Fragrance Compound	Substantivity	Chemical Stability
4-Cyclohexyl-2-methyl-2-butanol (Coranol)	Long-lasting (18 hours on a smelling strip)[12]	Very stable[12]
Lilial	Moderate	Prone to oxidation[9]
Bourgeonal	Moderate	Aldehydic, susceptible to oxidation

## Safety and Regulatory Profile

The safety of fragrance ingredients is under continuous scrutiny. **4-Cyclohexyl-2-methyl-2-butanol** is classified as causing serious eye damage and being toxic to aquatic life with long-lasting effects.[4] Lilial has faced stricter regulations due to its potential for reproductive toxicity and has been banned for use in cosmetics in the European Union since March 2022.[9]

Fragrance Compound	Key Safety and Regulatory Information
4-Cyclohexyl-2-methyl-2-butanol (Coranol)	GHS: H318 (Causes serious eye damage), H411 (Toxic to aquatic life with long lasting effects)[4]
Lilial	Banned in EU cosmetics due to reproductive toxicity concerns; potential skin sensitizer.[9]
Bourgeonal	Aldehydic structure, potential for skin sensitization.

## Experimental Protocols

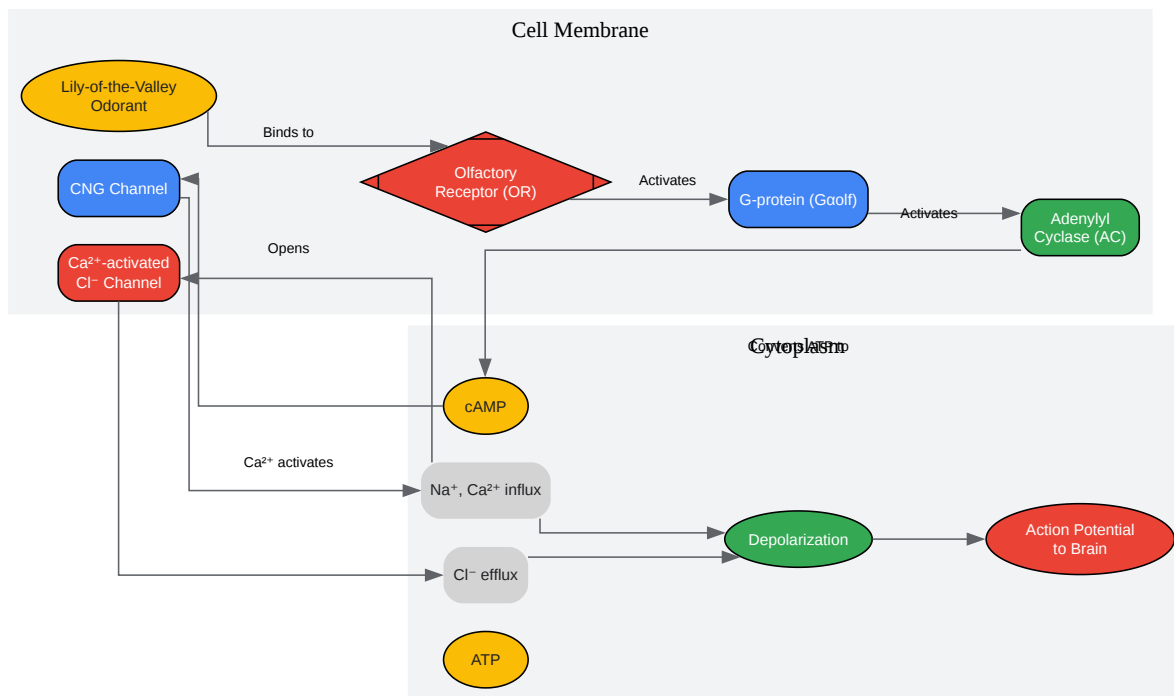
To ensure objective and reproducible comparisons of fragrance performance, standardized experimental protocols are essential.

## Gas Chromatography-Olfactometry (GC-O) for Odor Profile and Threshold Determination

Objective: To separate and identify the individual volatile components of a fragrance and determine their respective odor characteristics and detection thresholds.

Methodology:

- Sample Preparation: Prepare serial dilutions of the fragrance compound in an appropriate solvent (e.g., ethanol).
- Instrumentation: Utilize a gas chromatograph equipped with a sniffing port (olfactometer) and a mass spectrometer (MS) detector. The effluent from the capillary column is split between the MS and the sniffing port.
- GC Conditions:
  - Column: Use a non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms).
  - Injector Temperature: Set to a temperature that ensures volatilization without thermal degradation (e.g., 250°C).
  - Oven Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 280°C) at a controlled rate (e.g., 5°C/min) to separate compounds based on their boiling points.
  - Carrier Gas: Use an inert gas like Helium at a constant flow rate.
- Olfactometry: A trained sensory panelist sniffs the effluent from the sniffing port and records the retention time, odor descriptor, and intensity of each detected scent.
- Data Analysis: Correlate the sensory data with the mass spectrometry data to identify the compounds responsible for specific odors. The odor threshold can be determined by analyzing the serial dilutions and identifying the lowest concentration at which the odor is detected.



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